

A Comparative Guide to Chymotrypsin Substrates: Performance and Experimental Protocols

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Compound of Interest

Compound Name: FA-Gly-Phe-Leu

Cat. No.: B1446228

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of various substrates for chymotrypsin, a key serine protease involved in digestion and a common target in drug discovery. While direct kinetic data for the specific substrate **FA-Gly-Phe-Leu** is not readily available in the cited literature, this guide presents a comprehensive analysis of closely related and commonly used chymotrypsin substrates to offer valuable comparative insights. The performance of these substrates is evaluated based on their kinetic parameters, providing a quantitative basis for substrate selection in research and assay development.

Performance Comparison of Chymotrypsin Substrates

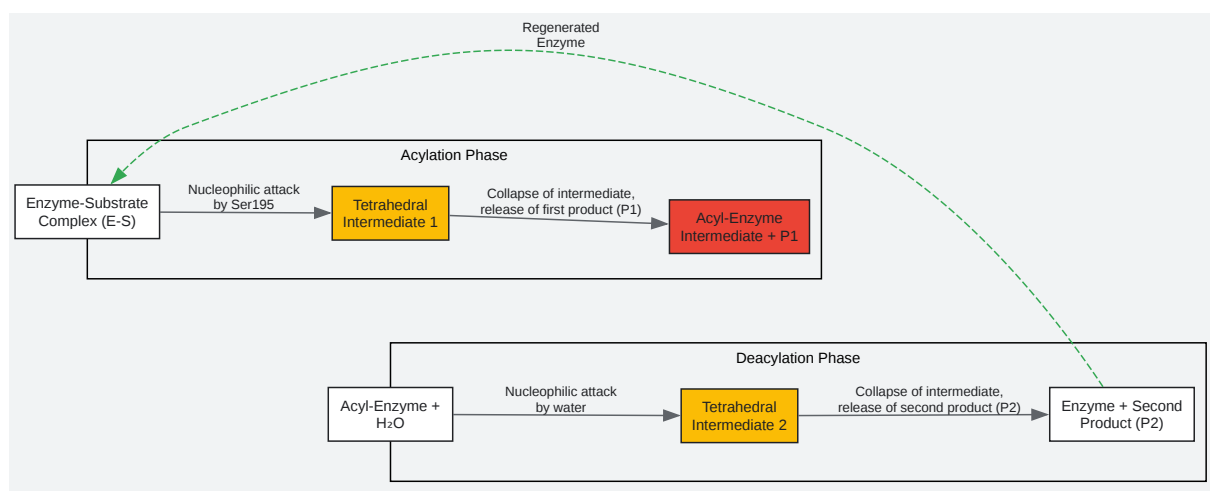
The efficiency of a chymotrypsin substrate is determined by its kinetic parameters: the Michaelis constant (K_m), the catalytic constant (k_{cat}), and the catalytic efficiency (k_{cat}/K_m). K_m reflects the substrate concentration at which the reaction rate is half of the maximum, with a lower K_m indicating a higher affinity of the enzyme for the substrate. The k_{cat} value represents the turnover number, or the number of substrate molecules converted to product per enzyme molecule per unit time. The ratio k_{cat}/K_m is a measure of the enzyme's overall catalytic efficiency.

The following table summarizes the kinetic constants for a selection of chymotrypsin substrates.

Substrate	K _m (mM)	k _{cat} (s ⁻¹)	k _{cat} /K _m (M ⁻¹ s ⁻¹)
N-Acetyl-L-phenylalanine methyl ester	1.6	59	3.7 x 10 ⁴
N-Acetyl-glycyl-L-phenylalanine methyl ester	0.3	98	3.3 x 10 ⁵
N-Acetyl-(glycyl) ₂ -L-phenylalanine methyl ester	0.2	120	6.0 x 10 ⁵
N-Acetyl-(glycyl) ₃ -L-phenylalanine methyl ester	0.2	125	6.3 x 10 ⁵
N-Succinyl-(Ala) ₂ -Pro-Phe-p-nitroanilide	0.089	10.0 (μM ⁻¹ min ⁻¹)	1.12 x 10 ⁵
Acetyl-Tyr-Gly-amide	0.023	0.50	22
Acetyl-Tyr-O-Ethylester	0.0007	193	2.8 x 10 ⁵
N-acetyl-L-Trp-ethylester	0.097	27	2.8 x 10 ⁵
N-acetyl-L-Trp-methylester	0.095	28	2.9 x 10 ⁵
N-acetyl-L-Trp-p-nitrophenylester	0.002	31	1.6 x 10 ⁷
N-acetyl-L-Trp-amide	7.3	0.026	3.6

Enzymatic Reaction of Chymotrypsin

The catalytic mechanism of chymotrypsin involves a catalytic triad of serine, histidine, and aspartate residues in the active site. The hydrolysis of the peptide bond occurs in a two-step "ping-pong" mechanism, involving the formation of a covalent acyl-enzyme intermediate.



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